

solubility profile of 2-Bromo-1-isopropyl-4-nitrobenzene in common lab solvents

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Compound of Interest

Compound Name: 2-Bromo-1-isopropyl-4-nitrobenzene

Cat. No.: B1370149

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Solubility Profile of 2-Bromo-1-isopropyl-4-nitrobenzene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility profile of **2-Bromo-1-isopropyl-4-nitrobenzene** in common laboratory solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, purification, and formulation development. This document presents available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a compound is governed by the principle of "like dissolves like," which implies that substances with similar intermolecular forces are more likely to be soluble in one another. For **2-Bromo-1-isopropyl-4-nitrobenzene**, its molecular structure—featuring a nonpolar benzene ring with isopropyl and bromo substituents, and a polar nitro group—results in a nuanced solubility profile. The large nonpolar surface area suggests good solubility in non-polar organic solvents, while the polar nitro group may impart some degree of solubility in more polar organic solvents. Its overall nonpolar character predicts low solubility in highly polar solvents like water.

Quantitative Solubility Data

Precise quantitative solubility data for **2-Bromo-1-isopropyl-4-nitrobenzene** in a wide array of organic solvents is not extensively documented in publicly available literature. However, the following table summarizes the known quantitative value in water and provides qualitative assessments based on the compound's structural characteristics and data from analogous compounds.

Solvent	Type	Formula	Solubility	Temperature (°C)	Reference
Water	Polar Protic	H ₂ O	0.046 g/L	25	[1]
Dichloromethane (DCM)	Polar Aprotic	CH ₂ Cl ₂	Soluble	Ambient	
Chloroform	Polar Aprotic	CHCl ₃	Soluble	Ambient	
Ethanol	Polar Protic	C ₂ H ₅ OH	Likely Soluble	Ambient	
Diethyl Ether	Nonpolar	(C ₂ H ₅) ₂ O	Likely Soluble	Ambient	
Acetone	Polar Aprotic	C ₃ H ₆ O	Likely Soluble	Ambient	
Toluene	Nonpolar	C ₇ H ₈	Likely Soluble	Ambient	
Hexane	Nonpolar	C ₆ H ₁₄	Likely Soluble	Ambient	

Note: "Soluble" indicates that the compound is expected to dissolve to a significant extent, while "Likely Soluble" is an estimation based on the solubility of structurally similar bromo-nitro-aromatic compounds.

Experimental Protocol for Solubility Determination

The following is a standard laboratory procedure to quantitatively determine the solubility of a solid organic compound like **2-Bromo-1-isopropyl-4-nitrobenzene** in a given solvent.

Materials:

- **2-Bromo-1-isopropyl-4-nitrobenzene** (solid)

- Selected solvent
- Analytical balance
- Scintillation vials or test tubes with screw caps
- Constant temperature bath or shaker incubator
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

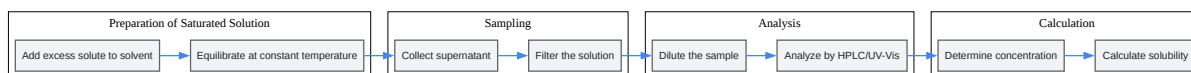
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Bromo-1-isopropyl-4-nitrobenzene** to a series of vials, each containing a known volume of the selected solvent. The excess solid is crucial to ensure that a saturated solution is formed.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature bath or a shaker incubator set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.

- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any solid particles, it is advisable to use a syringe fitted with a filter (e.g., a 0.45 μm PTFE filter for organic solvents).
- Dilute the collected supernatant with a known volume of the solvent to a concentration that falls within the linear range of the analytical instrument.
- Analysis:
 - Analyze the diluted samples using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **2-Bromo-1-isopropyl-4-nitrobenzene**.
 - A calibration curve should be prepared beforehand using standard solutions of the compound of known concentrations.
- Calculation of Solubility:
 - From the concentration of the diluted sample and the dilution factor, calculate the concentration of the original saturated solution.
 - Express the solubility in desired units, such as g/L, mg/mL, or mol/L.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of solubility.

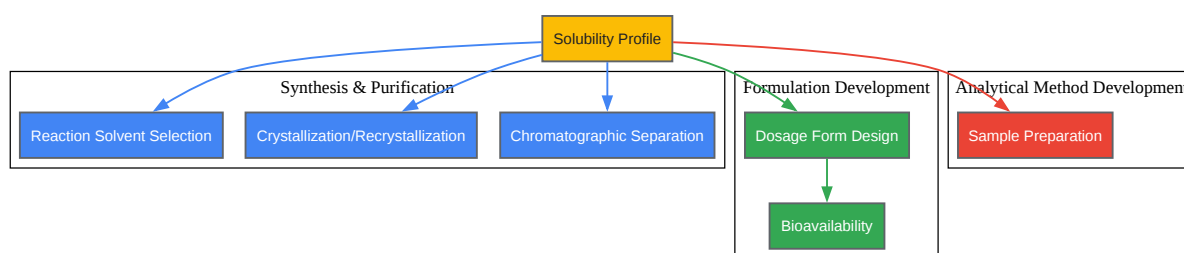


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General workflow for experimental solubility determination.

Logical Relationship of Solubility

The solubility of **2-Bromo-1-isopropyl-4-nitrobenzene** is a critical parameter that influences various downstream applications. The following diagram illustrates the logical relationships between solubility and key processes in research and development.



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Impact of solubility on key research and development stages.

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References

- 1. [guidechem.com](https://www.guidechem.com) [guidechem.com]
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